

Personal protective equipment for handling Boc-Asp(OtBu)-OH

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Compound of Interest

Compound Name: **Boc-Asp(OtBu)-OH**

Cat. No.: **B558377**

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Essential Safety and Handling Guide for Boc-Asp(OtBu)-OH

For researchers, scientists, and drug development professionals utilizing **Boc-Asp(OtBu)-OH** in peptide synthesis and other applications, a thorough understanding of safety and handling protocols is paramount. This guide provides immediate, essential information for the safe operational use and disposal of this reagent.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-Asp(OtBu)-OH** is provided below. This data is essential for safe handling and storage.

Property	Value
Chemical Name	Boc-L-aspartic acid 4-tert-butyl ester
CAS Number	1676-90-0
Molecular Formula	C13H23NO6
Molecular Weight	289.32 g/mol [1] [2] [3]
Appearance	White to off-white powder
Melting Point	64-67 °C
Storage Temperature	2-8°C
Solubility	Soluble in methanol and dimethyl sulfoxide

Hazard Identification and Personal Protective Equipment (PPE)

Boc-Asp(OtBu)-OH is classified with the following hazard statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

PPE Category	Requirement
Eye Protection	Safety glasses with side-shields or goggles are required.
Hand Protection	Chemically resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and disposed of properly.
Respiratory Protection	A NIOSH-approved N95 dust mask or equivalent is necessary to prevent inhalation of the powder.
Body Protection	A standard laboratory coat should be worn.

Operational and Handling Procedures

Adherence to proper laboratory practices is crucial when working with **Boc-Asp(OtBu)-OH**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Safe Handling:

- Avoid direct contact with skin and eyes.
- Prevent the formation of dust.
- Weigh and handle the solid material in a manner that minimizes aerosolization.
- Wash hands thoroughly after handling.

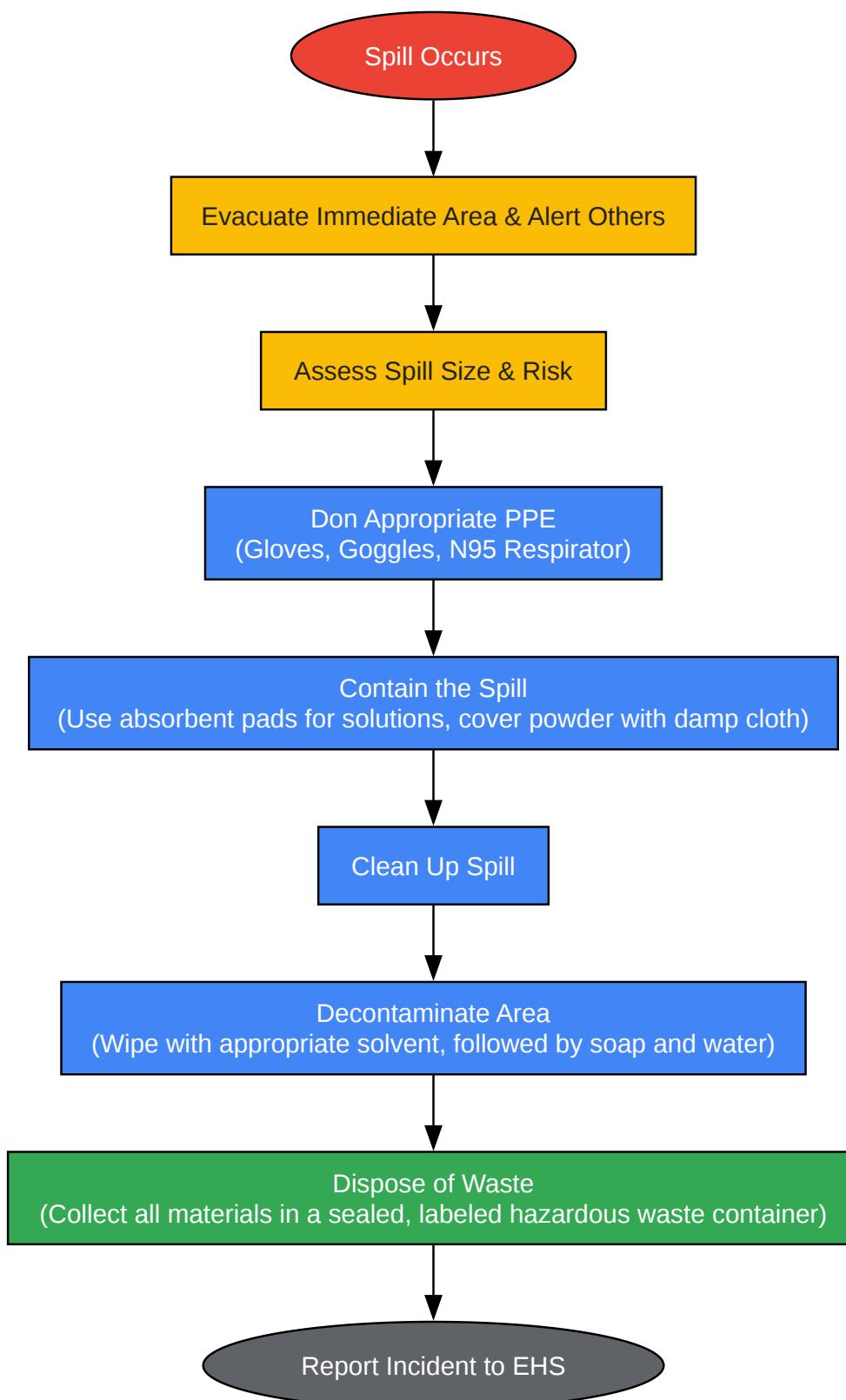
First Aid Measures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, seek medical attention.

- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical advice.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

Spill and Disposal Plan

In the event of a spill, a clear and immediate response is necessary to ensure safety. The following workflow outlines the procedural steps for managing a spill of **Boc-Asp(OtBu)-OH**.



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References

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